

Biotin-C10-NHS Ester molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Biotin-C10-NHS Ester

Cat. No.: B15579216

[Get Quote](#)

Technical Data Sheet: Biotin-C10-NHS Ester

This document provides essential technical data for **Biotin-C10-NHS Ester**, a key reagent for researchers, scientists, and professionals involved in drug development and bioconjugation.

Core Properties

Biotin-C10-NHS Ester is an amine-reactive biotinylation reagent that contains a 10-carbon atom spacer arm. The N-hydroxysuccinimide (NHS) ester group reacts efficiently with primary amines (-NH₂) to form stable amide bonds. The long C10 spacer arm minimizes steric hindrance, making it suitable for applications where the biotin moiety needs to be accessible for binding to avidin or streptavidin.

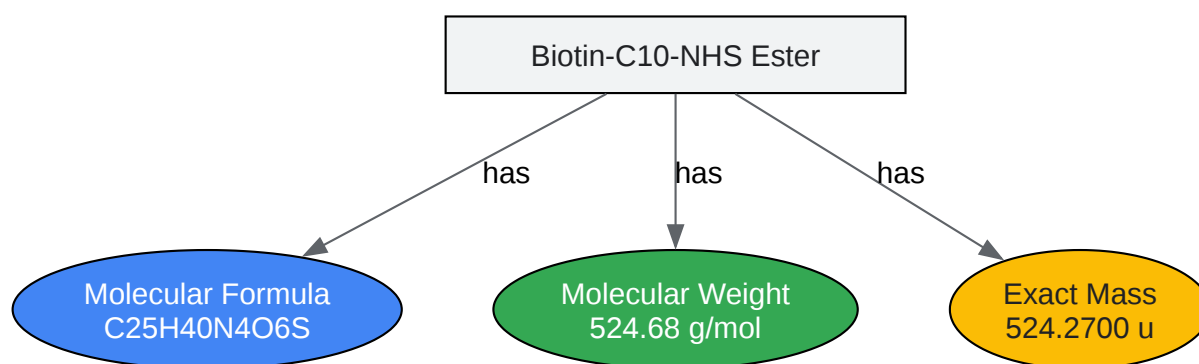
Quantitative Data

The fundamental chemical properties of **Biotin-C10-NHS Ester** are summarized in the table below for quick reference.

Property	Value	Citations
Molecular Formula	C ₂₅ H ₄₀ N ₄ O ₆ S	[1] [2] [3]
Molecular Weight	524.68 g/mol	[1]
Exact Mass	524.2700 u	[1]

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound and its core chemical identifiers.



[Click to download full resolution via product page](#)

Core properties of **Biotin-C10-NHS Ester**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Biotin-C10-NHS Ester - Immunomart [immunomart.com]
- To cite this document: BenchChem. [Biotin-C10-NHS Ester molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15579216#biotin-c10-nhs-ester-molecular-weight-and-formula\]](https://www.benchchem.com/product/b15579216#biotin-c10-nhs-ester-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com